

# Betaxolol hydrochloride pharmacology and pharmacokinetics

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## Compound Focus: Betaxolol Hydrochloride

CAS No.: 72424-72-7

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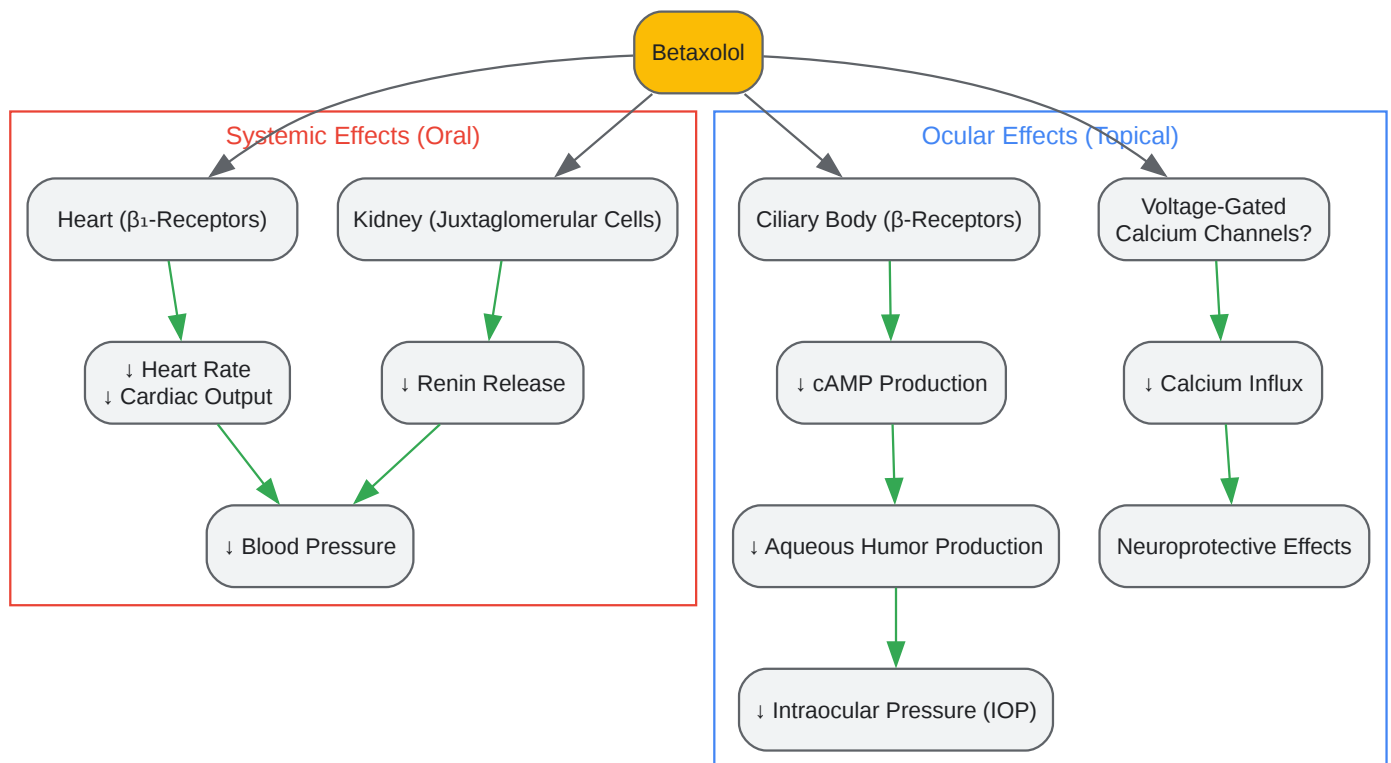
## Pharmacology and Mechanism of Action

**Betaxolol hydrochloride** is a selective  $\beta_1$ -adrenergic receptor blocking agent. Its primary mechanisms and effects are summarized in the table below.

Aspect	Description
Primary Mechanism	Competitive antagonism of catecholamines at $\beta_1$ -adrenergic receptors [1] [2].
Cardiovascular Effects	Reduces heart rate, myocardial contractility, and cardiac output; lowers blood pressure and myocardial oxygen demand [1] [3].
Ocular Hypotensive Effect	Reduces production of aqueous humor by the ciliary body, lowering intraocular pressure (IOP) [1] [4].
Neuroprotective Potential	Shown in animal studies to reduce pathological retinal oscillations and improve stimulation efficiency; may involve blocking voltage-gated calcium channels [5].
Receptor Selectivity	Preferentially blocks $\beta_1$ receptors (cardiac); some inhibition of $\beta_2$ receptors (bronchial, vascular) can occur at higher doses [2].

Aspect	Description
Other Properties	Weak membrane-stabilizing activity; no intrinsic sympathomimetic activity [3] [2].

The diagram below illustrates the systemic and ocular pathways of Betaxolol.



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## Pharmacokinetics Profile

The absorption, distribution, metabolism, and excretion properties of Betaxolol are detailed in the following table.

Parameter	Description
	<p>  <b>Absorption</b>   <b>Oral:</b> Completely absorbed. Absolute bioavailability is <math>89\% \pm 5\%</math> due to a small, consistent first-pass effect. Peak blood concentrations reached in 1.5-6 hours (mean 3 hours). Food or alcohol intake does not affect bioavailability [1] [2]. <b>Ophthalmic:</b> Onset of action within 30 minutes; peak effect at 2 hours. A single dose provides a 12-hour reduction in IOP [1] [3].     <b>Distribution</b>   Approximately 50% bound to plasma proteins. Lipophilic nature enhances distribution across ocular structures [1] [2].     <b>Metabolism</b>   Primarily metabolized in the liver. It is a minor substrate of CYP1A2 and CYP2D6, and an inhibitor of CYP2D6 [1].     <b>Elimination</b>   <b>Half-life:</b> 14-22 hours after single oral doses [1] [2]. <b>Excretion:</b> &gt;80% of a dose is recovered in urine as betaxolol and its metabolites; ~15% is excreted unchanged [2].     <b>Impact of Renal/Hepatic Impairment</b>   <b>Renal Impairment:</b> Clearance is diminished; half-life is approximately doubled in severe cases. A lower initial dose (5 mg) is recommended [1] [2]. <b>Hepatic Impairment:</b> Elimination half-life may be prolonged, but dosage adjustments are not routinely necessary [2].  </p>

## Analytical and Chemical Properties

For research and development purposes, key chemical and analytical data are summarized below.

Property	Value / Description
IUPAC Name	(±)-1-[4-[2-(Cyclopropylmethoxy)ethyl]phenoxy]-3-(isopropylamino)propan-2-ol hydrochloride [6] [2].
Chemical Formula	$C_{18}H_{29}NO_3 \cdot HCl$ [2].
Molecular Weight	343.9 g/mol (hydrochloride salt) [2].
Physical Properties	White or almost white crystalline powder. Freely soluble in water, ethanol, chloroform, and methanol [3] [2].
pKa	9.4 [3] [2].
Melting Point	113-117 °C (for hydrochloride salt) [3].

Property	Value / Description
log P (Octanol/Water)	2.81 (Experimental) [3] [6].
Chirality	Two chiral centers. The (S)-(-)-enantiomer (levobetaxolol) is the more pharmacologically active form [3].

## Experimental and Research Methodologies

The search results provide insights into specific experimental models and analytical methods used in Betaxolol research.

- **Neuroprotection Study Protocol:** A 2025 study investigated the effects of Betaxolol and other drugs on degenerated mouse retinas (*rd10* model for Retinitis Pigmentosa). The methodology involved isolating retinas from 3-4-month-old *rd10* mice and recording spontaneous activity and responses to electrical stimulation using **Multielectrode Arrays (MEAs)**. Drugs were added to the medium at defined times according to a standardized perfusion protocol to analyze the reproducibility and reversibility of their effects. Results showed that Betaxolol significantly reduced oscillatory activity and bursting behavior of Retinal Ganglion Cells (RGCs) and improved electrical stimulation efficiency [5].
- **Analytical Methods for Quantification:** Various chromatographic methods have been developed and can be referenced for analytical work.
  - **HPLC:** Used for the determination of Betaxolol in plasma, serum, and human aqueous humour [6].
  - **Chiral HPLC:** Employed for the separation of Betaxolol enantiomers using Daicel OJ-H and OD-H columns [6].
  - **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** Applied for the simultaneous determination of multiple beta-blockers in complex matrices like wastewater and bovine eye tissues [6].

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